

# What are the physical and chemical properties of Louisianin C

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## Compound of Interest

Compound Name: *Louisianin C*

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## Louisianin C: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

### Abstract

**Louisianin C** is a member of the trisubstituted pyridyl natural products, a class of alkaloids isolated from *Streptomyces* species. This technical guide provides a comprehensive overview of the known physical and chemical properties of **Louisianin C**, including its molecular structure, spectral data, and a detailed protocol for its chemical synthesis. This document is intended to serve as a foundational resource for researchers interested in the potential applications of this molecule in medicinal chemistry and drug discovery.

### Chemical and Physical Properties

**Louisianin C**, with the systematic name 6,7-Dihydro-4-(2-propenyl)-5H-cyclopenta[c]pyridin-5-one, is a crystalline solid. The following table summarizes its key physical and chemical properties based on available literature.

Property	Value	Reference
Molecular Formula	C <sub>12</sub> H <sub>13</sub> NO	[1]
Molecular Weight	187.24 g/mol	Calculated
Appearance	White solid	[1]
Melting Point	104-105 °C	[1]
Solubility	Soluble in ethyl acetate and water.	[1]

## Spectral Data

The structural elucidation of **Louisianin C** is supported by the following spectral data:

- Infrared (IR) Spectroscopy: The IR spectrum shows a characteristic absorption band at 1686 cm<sup>-1</sup>, indicative of a ketone functional group.[1]
- Mass Spectrometry (MS): High-resolution mass spectrometry (HRMS) confirms the molecular formula C<sub>12</sub>H<sub>13</sub>NO with a calculated m/z of 188.1075 [M+H]<sup>+</sup>, and an observed m/z of 188.1074 [M+H]<sup>+</sup>. [1]
- <sup>1</sup>H Nuclear Magnetic Resonance (NMR) Spectroscopy (500 MHz, CDCl<sub>3</sub>): δ 8.35 (s, 1H), 7.22 (s, 1H), 5.92 (ddt, J = 16.9, 10.1, 6.7 Hz, 1H), 5.18 – 5.09 (m, 2H), 3.42 (d, J = 6.7 Hz, 2H), 3.09 – 3.03 (m, 2H), 2.76 – 2.69 (m, 2H).[1]
- <sup>13</sup>C Nuclear Magnetic Resonance (NMR) Spectroscopy (125 MHz, CDCl<sub>3</sub>): δ 205.8, 163.7, 147.9, 144.3, 134.1, 131.7, 126.9, 117.0, 36.6, 36.0, 26.2.[1]

## Synthesis of Louisianin C

The total synthesis of **Louisianin C** has been achieved and reported. The following section details the experimental protocol for this synthesis.

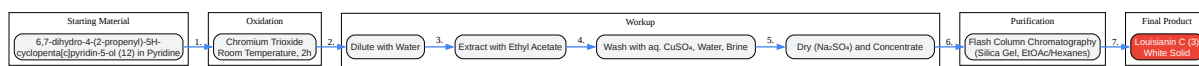
## Experimental Protocol

The synthesis of **Louisianin C** is accomplished from 6,7-dihydro-4-(2-propenyl)-5H-cyclopenta[c]pyridin-5-ol (12) through an oxidation reaction.

Reaction: 6,7-dihydro-4-(2-propenyl)-5H-cyclopenta[c]pyridin-5-ol (12) to 6,7-Dihydro-4-(2-propenyl)-5H-cyclopenta[c]pyridin-5-one (**Louisianin C**) (3)

- To a stirred solution of 6,7-dihydro-4-(2-propenyl)-5H-cyclopenta[c]pyridin-5-ol (12) (59.1 mg, 0.337 mmol) in pyridine (3.2 mL) at room temperature, chromium trioxide (100 mg, 1.00 mmol, 3.0 equiv) is added in one portion.
- The reaction progress is monitored by thin-layer chromatography (TLC) using silica gel with ethyl acetate as the eluent.
- After the starting material is consumed (approximately 2 hours), the reaction mixture is diluted with water (10 mL).
- The aqueous mixture is then extracted with ethyl acetate (3 x 10 mL).
- The combined organic layers are washed with saturated aqueous copper sulfate solution (until the washings are no longer blue), followed by water and then brine.
- The organic layer is dried over anhydrous sodium sulfate, filtered, and the solvent is removed under reduced pressure.
- The resulting crude product is purified by flash column chromatography on silica gel using a mixture of ethyl acetate and hexanes (1:1) as the eluent to yield **Louisianin C** (3) as a white solid (48.3 mg, 82% yield).<sup>[1]</sup>

## Experimental Workflow



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### Synthesis of **Louisianin C** Workflow

## Biological Activity and Signaling Pathways

As of the date of this publication, there is no readily available scientific literature detailing the specific biological activities or the mechanism of action of **Louisianin C**. While related cyclopenta[c]pyridine derivatives have been investigated for various biological effects, including anti-viral and insecticidal activities, no such studies have been reported for **Louisianin C** itself. [2] Further research is required to elucidate the pharmacological profile of this natural product.

## Conclusion

**Louisianin C** is a well-characterized natural product with a defined chemical structure and a reported method for its total synthesis. The availability of this synthetic route provides a means for producing sufficient quantities of the compound for further investigation. Future research efforts should be directed towards exploring the biological activities of **Louisianin C** to determine its potential as a lead compound in drug discovery programs. The lack of biological data represents a significant knowledge gap and a promising area for future scientific inquiry.

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## References

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